

An In-depth Technical Guide to *rac*-Olodanrigan: Structure, Properties, and Therapeutic Potential

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Compound of Interest

Compound Name: *rac*-Olodanrigan

Cat. No.: B15570443

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Abstract

rac-Olodanrigan is a racemic mixture containing the active S-enantiomer, Olodanrigan (also known as EMA401), a potent and selective antagonist of the Angiotensin II Type 2 Receptor (AT2R). This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and pharmacological characteristics of **rac-Olodanrigan**. Detailed experimental protocols for key assays and a summary of its mechanism of action in the context of neuropathic pain are presented. The document aims to serve as a valuable resource for researchers and professionals involved in the development of novel analgesics.

Chemical Structure and Properties

rac-Olodanrigan is a racemic mixture of the S-enantiomer (Olodanrigan or EMA401) and the R-enantiomer (EMA402). The therapeutic activity is primarily attributed to the S-enantiomer.

IUPAC Name (Olodanrigan): (3S)-2-(2,2-diphenylacetyl)-6-methoxy-5-(phenylmethoxy)-1,2,3,4-tetrahydroisoquinoline-3-carboxylic acid

Chemical Structure (Olodanrigan):

<path d="M284.2,240.6 L284.2,197.8" style="stroke: rgb(0, 0, 0); stroke-width: 2; fill: no

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